

Standard Operating Procedure for 8-(decylthio)-caffeine Handling

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Compound of Interest

Compound Name: Caffeine, 8-(decylthio)-

Cat. No.: B15345537

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and use of 8-(decylthio)-caffeine. It includes information on the compound's properties, safety precautions, experimental protocols, and relevant biological pathways.

Compound Information and Properties

8-(decylthio)-caffeine is a derivative of caffeine, a methylxanthine alkaloid. The C-8 position of the caffeine molecule is a common site for chemical modification to develop compounds with diverse pharmacological activities.^{[1][2]} Thio-caffeine analogues, in particular, have been investigated for their antioxidant and cytoprotective properties.^[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₈ N ₄ O ₂ S	Inferred
Molecular Weight	380.57 g/mol	Inferred
Appearance	White to off-white solid (predicted)	General observation for similar compounds
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Predicted to be soluble in organic solvents like DMSO and ethanol.[4]	Inferred from similar compounds
LogP	Predicted to be higher than caffeine, suggesting increased lipophilicity.[4]	Inferred from similar compounds

Safety Precautions and Handling

While a specific Safety Data Sheet (SDS) for 8-(decylthio)-caffeine is not readily available, the following precautions are based on the known hazards of caffeine and other 8-substituted caffeine derivatives. Caffeine is harmful if swallowed and may cause irritation upon contact with skin, eyes, and the respiratory tract.

Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile or latex gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If handling the compound as a powder and there is a risk of inhalation, use a dust mask or work in a fume hood.

Handling Procedures:

- **Weighing:** Weigh the compound in a well-ventilated area or a fume hood to avoid inhalation of dust.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- **Spills:** In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area with an appropriate solvent.
- **Waste Disposal:** Dispose of waste containing 8-(decylthio)-caffeine in accordance with local, state, and federal regulations for chemical waste.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.

Experimental Protocols

The following are example protocols for experiments where 8-(decylthio)-caffeine might be used, based on studies with similar 8-thio-caffeine derivatives.

Preparation of Stock Solutions

- **Objective:** To prepare a concentrated stock solution of 8-(decylthio)-caffeine for use in various assays.
- **Materials:**
 - 8-(decylthio)-caffeine powder
 - Dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials

- Calibrated micropipettes
- Procedure:
 1. Tare a clean, dry microcentrifuge tube on an analytical balance.
 2. Carefully weigh a desired amount of 8-(decylthio)-caffeine (e.g., 10 mg) into the tube.
 3. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 1 mL for a 10 mg/mL stock).
 4. Vortex the tube until the compound is completely dissolved. Gentle heating may be applied if necessary.
 5. Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro Antioxidant Activity Assay (DPPH Assay)

- Objective: To assess the free radical scavenging activity of 8-(decylthio)-caffeine.
- Materials:
 - 8-(decylthio)-caffeine stock solution
 - 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution in methanol
 - Methanol
 - 96-well microplate
 - Microplate reader
- Procedure:
 1. Prepare serial dilutions of the 8-(decylthio)-caffeine stock solution in methanol in a 96-well plate.
 2. Add the DPPH solution to each well containing the compound dilutions and the methanol control.

3. Incubate the plate in the dark at room temperature for 30 minutes.
4. Measure the absorbance of each well at 517 nm using a microplate reader.
5. Calculate the percentage of DPPH scavenging activity for each concentration of the compound.

Cell Viability Assay (MTT Assay)

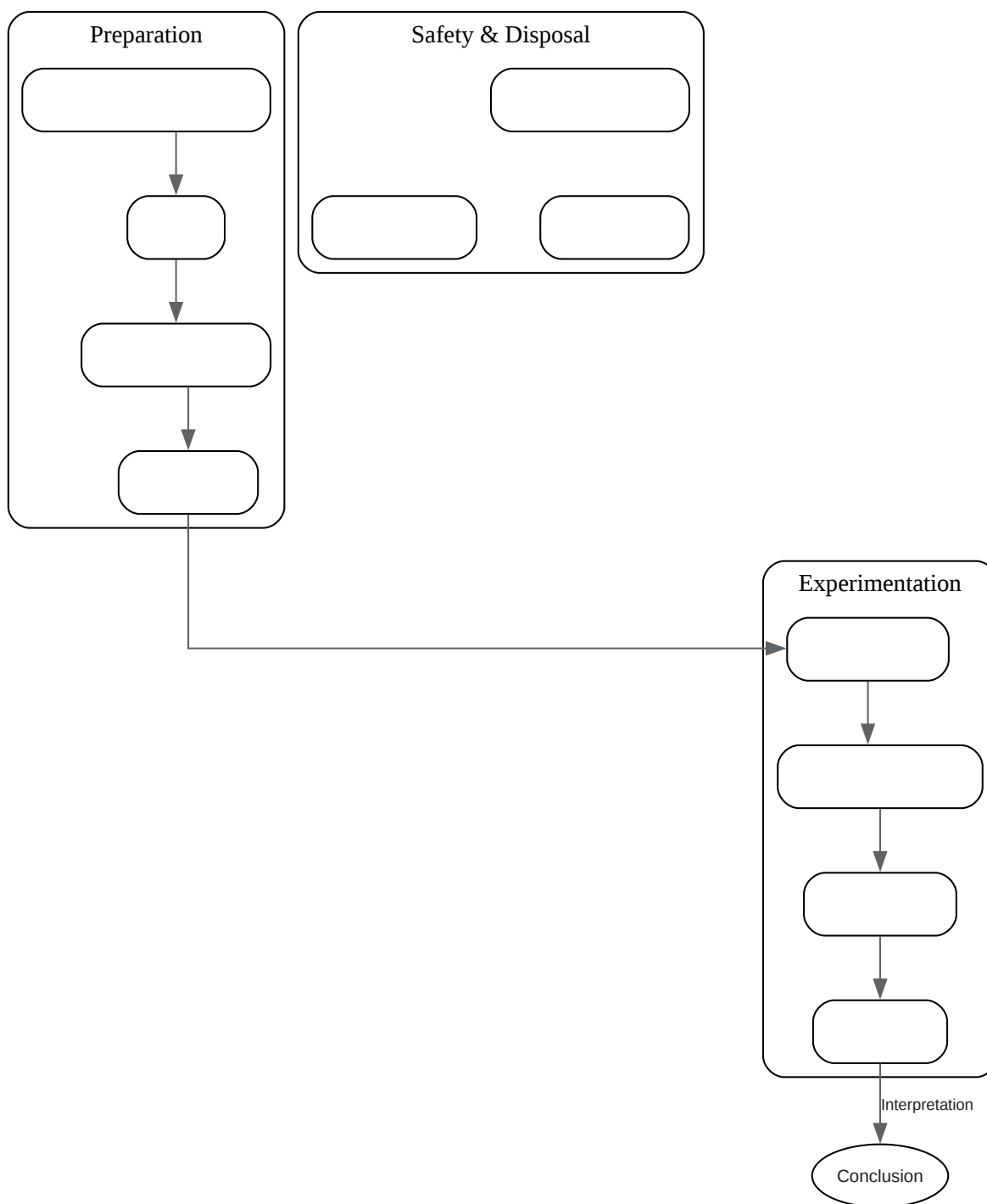
- Objective: To determine the cytotoxic effect of 8-(decylthio)-caffeine on a cell line of interest.
- Materials:
 - 8-(decylthio)-caffeine stock solution
 - Cell line of interest (e.g., HeLa, HepG2)
 - Complete cell culture medium
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
 - DMSO
 - 96-well cell culture plate
 - CO₂ incubator
 - Microplate reader
- Procedure:
 1. Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator.
 2. Treat the cells with various concentrations of 8-(decylthio)-caffeine (prepared by diluting the stock solution in cell culture medium) for a specific duration (e.g., 24, 48, or 72 hours).
 3. After the treatment period, add MTT solution to each well and incubate for 2-4 hours.

4. Remove the medium and add DMSO to dissolve the formazan crystals.
5. Measure the absorbance at 570 nm using a microplate reader.
6. Calculate the cell viability as a percentage of the untreated control.

Biological Pathways and Experimental Workflows

General Experimental Workflow

The following diagram illustrates a general workflow for handling and experimenting with 8-(decylthio)-caffeine.



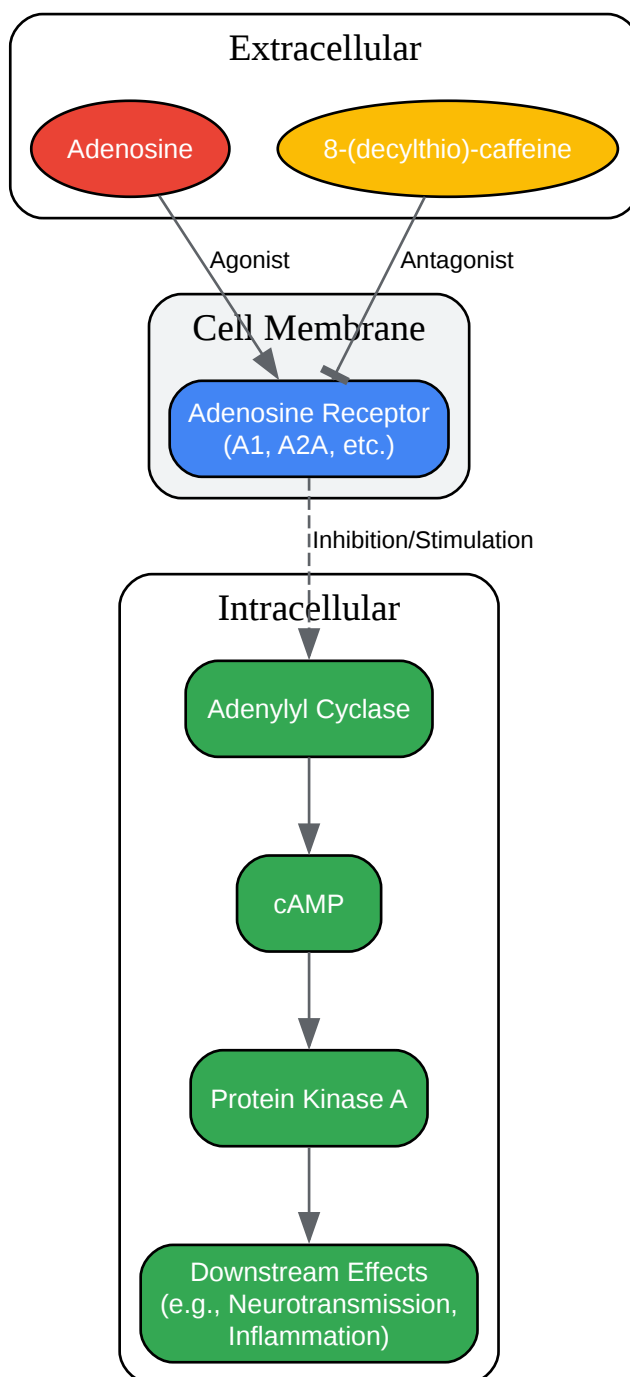
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Caption: General workflow for handling 8-(decylthio)-caffeine.

Hypothetical Signaling Pathway: Adenosine Receptor Antagonism

8-substituted caffeine derivatives are known to act as antagonists of adenosine receptors.[5]

The following diagram illustrates this potential mechanism of action.



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